

2,6-Dibromobenzonitrile molecular weight and formula

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Compound of Interest

Compound Name: 2,6-Dibromobenzonitrile

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An In-depth Technical Guide on 2,6-Dibromobenzonitrile

This technical guide provides essential physicochemical data for **2,6-Dibromobenzonitrile**, a compound of interest for researchers, scientists, and professionals in drug development and fine chemical synthesis.

Core Properties of 2,6-Dibromobenzonitrile

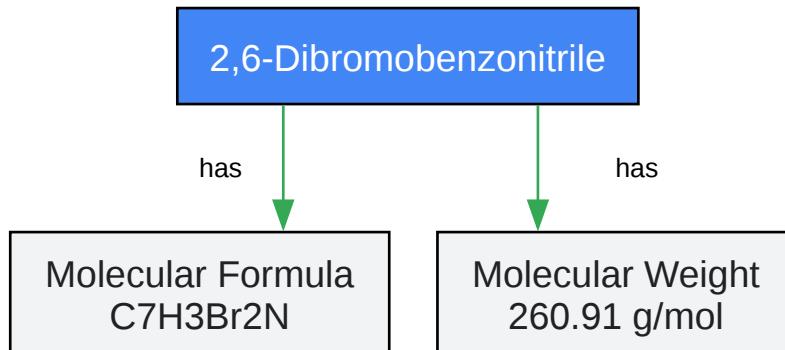
2,6-Dibromobenzonitrile is an aromatic compound categorized under benzene derivatives and serves as a significant intermediate in various chemical syntheses.^{[1][2]} Its precise molecular characteristics are fundamental for stoichiometric calculations, analytical method development, and molecular modeling.

Molecular Formula and Weight

The fundamental identity of a chemical compound is established by its molecular formula and molecular weight. For **2,6-Dibromobenzonitrile**, these values have been determined and are presented below.

Property	Value
Molecular Formula	C ₇ H ₃ Br ₂ N
Molecular Weight	260.91 g/mol

This data is corroborated by multiple sources, ensuring a high degree of accuracy for experimental and theoretical applications.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)



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Figure 1. Logical relationship of **2,6-Dibromobenzonitrile**'s core properties.

Experimental Protocols

The determination of the molecular weight and formula of **2,6-Dibromobenzonitrile** is typically achieved through standard analytical chemistry techniques.

- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is employed to determine the exact mass of the molecule, which can be used to confirm the elemental composition and thus the molecular formula.
- Elemental Analysis: This method provides the percentage composition of individual elements (Carbon, Hydrogen, Nitrogen, Bromine) in the compound. These percentages are used to derive the empirical formula, which for most molecules of this size is the same as the molecular formula.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: While primarily used for structural elucidation, ^1H and ^{13}C NMR can confirm the number of hydrogen and carbon atoms, respectively, consistent with the proposed formula.

Detailed standard operating procedures for these well-established techniques are widely available in analytical chemistry literature and are considered routine characterization methods.

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